Specific optical rotation reference values for (S)-1-(ethylamino)propan-2-ol

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Compound of Interest

Compound Name:	*(S)-1-(ethylamino)propan-2-ol*
CAS No.:	*720662-57-7*
Cat. No.:	*B3280671*

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This guide provides a technical analysis of the optical rotation reference values for **(S)-1-(ethylamino)propan-2-ol**, a critical chiral intermediate often associated with the synthesis of beta-blocker impurities (e.g., Metoprolol Impurity A) and other pharmaceutical building blocks. [1][2]

Quick Reference Data

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Property	Value / Description
Compound Name	(S)-1-(ethylamino)propan-2-ol
CAS Number	720662-57-7 (S-isomer) (Racemic CAS: 40697-39-0)
Stereochemistry	(S)-Configuration (derived from (S)-propylene oxide)
Predicted Optical Rotation	Dextrorotatory (+)
Reference Analog	(S)-(+)-1-amino-2-propanol (to)
Molecular Formula	C H NO
Molecular Weight	103.16 g/mol

Scientific Grounding: Optical Rotation & Stereochemistry

Structural Basis of Optical Activity

(S)-1-(ethylamino)propan-2-ol is a secondary amino alcohol.[1][2][3] Its chirality stems from the C2 carbon, which bears a hydroxyl group.[3][4]

- Synthesis Origin: This compound is typically synthesized via the nucleophilic ring-opening of (S)-(-)-propylene oxide by ethylamine.[1][2][3]
- Stereochemical Retention: The attack of the amine occurs at the less hindered C1 position (regioselective), leaving the C2 chiral center untouched.[4] Therefore, the absolute configuration of the starting material ((S)-propylene oxide) is retained in the product.

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- Sign of Rotation: While (S)-propylene oxide is levorotatory (

  ), the resulting amino alcohols in this series (e.g., (S)-1-amino-2-propanol) typically exhibit a positive (dextrorotatory) specific rotation.[1][2] It is chemically sound to predict that the N-ethyl derivative follows this trend, exhibiting a positive rotation in the range of

  to

  (neat or in ethanol).

Comparative Reference Values

To validate your experimental data, compare against these structurally homologous standards:

| Compound | Structure | Configuration | Specific Rotation (

) |
|---|---|---|---|
| (S)-1-amino-2-propanol | H

N-CH

-CH(OH)-CH | (S) | to

(c=1, H

O) |
| (S)-Propylene Oxide | (Epoxide Ring)-CH | (S) | (Neat) |
| (S)-Propranolol | (Naphthyl)-O-CH

-CH(OH)-...[1][2][5] | (S) | to

(Changes due to naphthyl group) |

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Note: The introduction of the bulky naphthyl ether in Propranolol inverts the sign of rotation compared to the simple amino alcohol precursor.[3][4] For the simple 1-(ethylamino)propan-2-ol, the positive sign of the parent amino alcohol is the correct reference.[1][2]

Experimental Protocol: Determination of Specific Rotation

Since specific rotation is concentration- and solvent-dependent, use this standardized protocol to ensure reproducibility and compliance with pharmacopoeial standards (USP <781>).

Reagents & Equipment

- Polarimeter: High-precision digital polarimeter (Sodium D-line, 589 nm).[1][2][3]
- Solvent: Ethanol (Absolute) or Methanol (HPLC Grade).[3] Note: Ethanol is preferred for amino alcohols.
- Temperature: 20°C

  0.5°C.

Step-by-Step Methodology

- Preparation: Weigh accurately 1.0 g of **(S)-1-(ethylamino)propan-2-ol**.
- Dissolution: Transfer to a 100 mL volumetric flask and dilute to volume with Ethanol (Concentration

  g/100 mL).
- Blanking: Fill the polarimeter cell (1 dm path length) with pure solvent and zero the instrument.

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- Measurement: Rinse the cell with the sample solution, fill, and measure the optical rotation ( ).[4]
- Calculation:

  Where

  is path length in dm (usually 1) and

  is concentration in g/100 mL.

Chiral Purity Analysis (HPLC)

Optical rotation alone is insufficient to quantify enantiomeric excess (ee).[3] A chiral HPLC method is required to detect the (R)-enantiomer impurity.[3]

Recommended HPLC Conditions

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamate derivatives).[1][2][3]
- Mobile Phase: n-Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).[1][3]
  - Diethylamine is crucial to suppress peak tailing of the basic amine.[4]
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV at 210 nm (low wavelength required due to lack of chromophores).[3]

Synthesis & Resolution Workflow

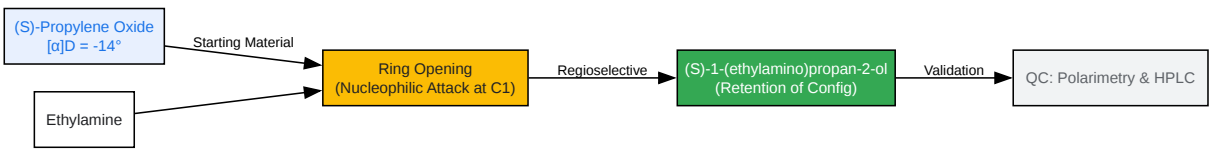

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Figure 1: Synthesis pathway retaining stereochemistry from (S)-propylene oxide.

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